

# Personal protective equipment for handling 4-Bromocinnamaldehyde

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## Compound of Interest

Compound Name: 4-Bromocinnamaldehyde

Cat. No.: B015041

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## Essential Safety and Handling Guide for 4-Bromocinnamaldehyde

This guide provides immediate, essential safety and logistical information for handling **4-Bromocinnamaldehyde** (CAS No: 49678-04-8) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Chemical Properties and Hazard Information

Proper handling of **4-Bromocinnamaldehyde** requires an understanding of its physical and chemical properties, as well as its potential hazards. This substance should be handled with care, adhering to the safety protocols outlined below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrO
Molecular Weight	211.06 g/mol
Appearance	Light yellow solid
Melting Point	78-82 °C
Boiling Point	310.5 °C at 760 mmHg
Flash Point	114.5 ± 8.3 °C
Primary Hazards	Causes skin irritation, serious eye irritation, may cause respiratory irritation, and is harmful if swallowed.[1][2]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **4-Bromocinnamaldehyde**.

Protection Type	Recommended Equipment
Eye/Face	Safety glasses with side-shields or goggles.[3][4]
Skin	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat or protective suit.[3][4]
Respiratory	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved N95 dust mask or respirator should be worn.[5]

## Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining the integrity of the chemical and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3][4]
- Avoid direct contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Wash hands thoroughly after handling.[3][4]
- Do not eat, drink, or smoke in the handling area.[2][4]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[3][4]
- Keep the container tightly closed.[3][4]
- Store away from strong oxidizing agents.[2]

## Emergency and First-Aid Procedures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[2][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[2][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2][3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3][4]

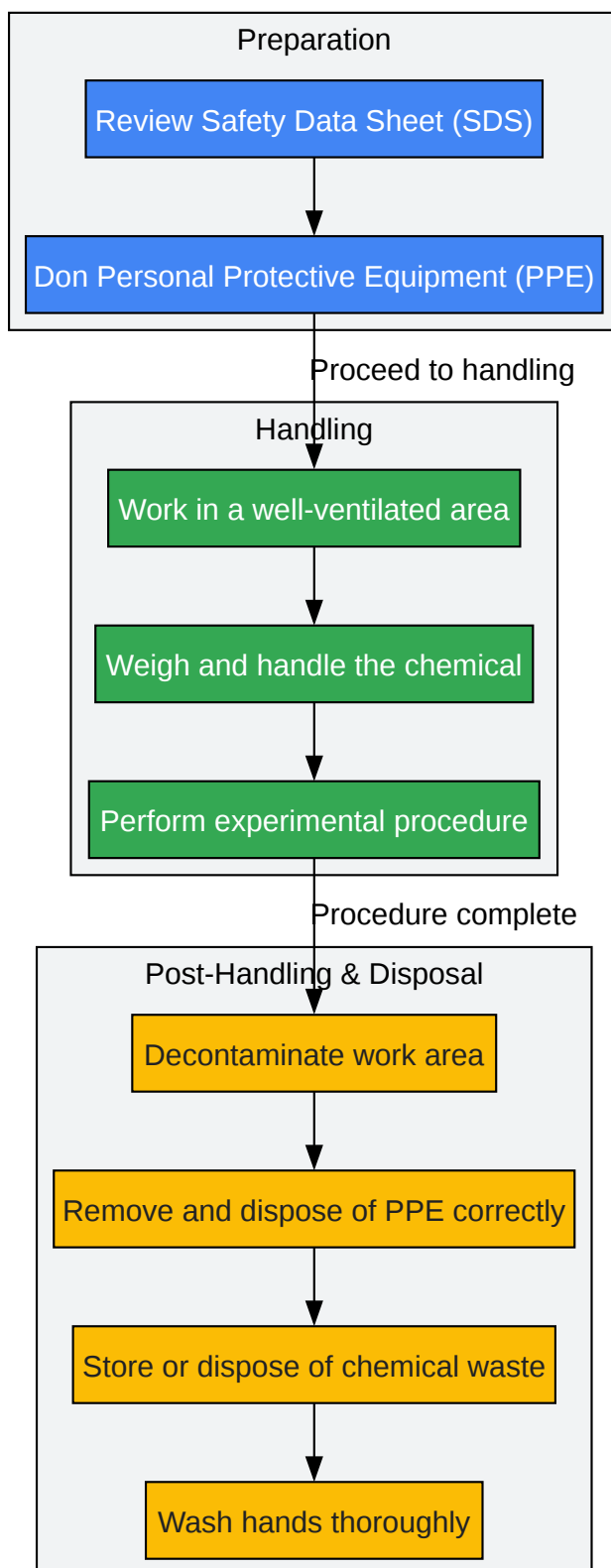
## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Collect **4-Bromocinnamaldehyde** waste and any contaminated materials in a suitable, labeled, and closed container.[3]
- Disposal: Dispose of the chemical waste through a licensed and approved waste disposal company.[2][4] Do not allow the product to enter drains.[3]
- Contaminated Gloves: Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3]

## Operational Workflow

The following diagram illustrates the standard operational workflow for handling **4-Bromocinnamaldehyde**, from preparation to disposal.



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## References

- 1. alpha-Bromocinnamaldehyde | C<sub>9</sub>H<sub>7</sub>BrO | CID 21585 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. Page loading... [wap.guidechem.com]
- 4. fishersci.com [fishersci.com]
- 5. 反式-4-溴肉桂醛 97% | Sigma-Aldrich [sigmaaldrich.com]
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